

# Introduction: Navigating the Complexities of a Versatile Reagent

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	2-Bromo-4-bromomethyl-1-nitro-benzene
CAS No.:	142906-81-8
Cat. No.:	B1372899

[Get Quote](#)

**2-Bromo-4-bromomethyl-1-nitro-benzene** is a highly functionalized aromatic compound that serves as a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and materials science.<sup>[1][2]</sup> Its structure, featuring a nitro group and two distinct bromine substituents, offers a versatile platform for a variety of chemical transformations.<sup>[1]</sup> The presence of the benzylic bromide imparts properties similar to those of lachrymators, while the nitroaromatic core carries its own set of toxicological considerations. This guide provides a comprehensive overview of the safety data for this compound and its closely related isomers, offering a field-proven perspective on its safe handling, storage, and emergency management.

A critical point of consideration for any researcher is the potential for ambiguity in chemical nomenclature. The name "**2-Bromo-4-bromomethyl-1-nitro-benzene**" may refer to several structural isomers, each with a unique CAS number. The most frequently cited isomers in chemical databases are detailed below. It is imperative to verify the exact isomer in use by its CAS number to ensure the most accurate safety and handling information.

IUPAC Name	Common Synonyms	CAS Number	Molecular Formula	Molecular Weight
2-Bromo-1-(bromomethyl)-4-nitrobenzene	2-Bromo-4-nitrobenzyl bromide	940-05-6	C <sub>7</sub> H <sub>5</sub> Br <sub>2</sub> NO <sub>2</sub>	294.93 g/mol [3]
4-Bromo-2-(bromomethyl)-1-nitrobenzene	5-Bromo-2-nitrobenzyl bromide	35287-42-4	C <sub>7</sub> H <sub>5</sub> Br <sub>2</sub> NO <sub>2</sub>	294.93 g/mol [4] [5]
4-Bromo-1-(bromomethyl)-2-nitrobenzene	4-Bromo-2-nitrobenzyl bromide	82420-34-6	C <sub>7</sub> H <sub>5</sub> Br <sub>2</sub> NO <sub>2</sub>	294.93 g/mol

This guide will synthesize the available safety data for these isomers to provide a comprehensive safety profile. Given their structural similarities, the core hazards and handling procedures are largely applicable across these compounds.

## Section 1: Hazard Identification and GHS Classification

The primary and most immediate hazard associated with this class of compounds is their severe irritant and corrosive nature, a direct consequence of the reactive benzylic bromide moiety. The Globally Harmonized System (GHS) classifications derived from supplier safety data sheets for the various isomers consistently highlight these risks.

### 1.1 GHS Hazard Summary

The following table consolidates the GHS hazard classifications reported for isomers of bromo-bromomethyl-nitrobenzene.

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 1B/2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation[3][6]
Serious Eye Damage/Irritation	Category 1/2A	H314: Causes severe skin burns and eye damage / H319: Causes serious eye irritation[3][6]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[7]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation[7]

Signal Word: Danger[3]

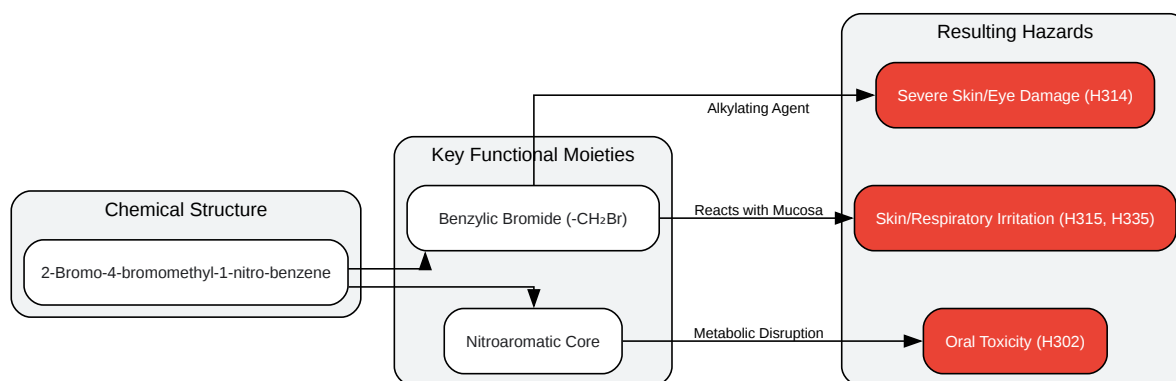
## 1.2 Mechanistic Insights into Hazards

The chemical reactivity of **2-Bromo-4-bromomethyl-1-nitro-benzene** is the foundation of its utility in synthesis and also the source of its hazards.

- Corrosivity and Irritation (H314/H315/H319): The bromomethyl group (-CH<sub>2</sub>Br) is a potent electrophile and an effective alkylating agent. Upon contact with mucosal surfaces (eyes, skin, respiratory tract), it can readily react with nucleophilic functional groups (e.g., amines, thiols) in proteins and other biological macromolecules. This alkylation disrupts cellular function, leading to rapid cell damage, inflammation, and the observed corrosive and irritant effects. This reactivity is characteristic of benzylic halides and is why they are often potent lachrymators.
- Respiratory Irritation (H335): Inhalation of dust or vapors allows the compound to directly contact the sensitive tissues of the respiratory tract, leading to irritation and potential chemical bronchitis.[7]
- Oral Toxicity (H302): If ingested, the compound is considered harmful.[7] The nitroaromatic structure can interfere with metabolic processes. For instance, nitroaromatic compounds are

known to undergo metabolic reduction that can lead to the formation of reactive intermediates, inducing oxidative stress.

The logical relationship between the chemical's structure and its primary hazards is illustrated below.



[Click to download full resolution via product page](#)

Caption: Relationship between functional groups and primary hazards.

## Section 2: Experimental Protocols for Safe Handling and Storage

Adherence to rigorous handling protocols is non-negotiable. This compound should only be handled by trained personnel familiar with its hazards.

### 2.1 Personal Protective Equipment (PPE)

A multi-layered PPE strategy is essential to prevent any contact.

Protection Type	Specification	Rationale
Hand Protection	Nitrile or Neoprene gloves (double-gloving recommended).	Provides a barrier against skin contact. Double-gloving offers protection in case the outer glove is breached.[8]
Eye/Face Protection	Chemical safety goggles and a full-face shield.	Protects against splashes and airborne particles from entering the eyes, which are particularly sensitive to this corrosive material.
Skin and Body	Chemical-resistant lab coat, long pants, and closed-toe shoes. Consider a chemical-resistant apron.	Prevents accidental skin contact on arms and body.[9]
Respiratory	Use only in a certified chemical fume hood. If weighing or transferring powder outside of a hood, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is mandatory.	Prevents inhalation of dust or vapors, which cause severe respiratory irritation.[6]

## 2.2 Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure the chemical fume hood is operational and the sash is at the appropriate height. Clear the workspace of all unnecessary items. Ensure an eyewash station and safety shower are immediately accessible.[10]
- **Weighing and Transfer:** Conduct all manipulations of the solid compound within the fume hood. Use a spatula for transfers. To minimize dust generation, gently handle the material. Avoid pouring the powder directly.
- **In Solution:** When preparing solutions, add the solid slowly to the solvent to avoid splashing.

- **Post-Handling:** After use, decontaminate all surfaces with an appropriate solvent (e.g., isopropanol or ethanol) followed by soap and water.
- **Glove Removal:** Remove gloves using the proper technique (without touching the outside of the glove with bare hands) and dispose of them as hazardous waste.
- **Hand Washing:** Wash hands thoroughly with soap and water after any handling procedure, even if gloves were worn.[9]

### 2.3 Storage Requirements

Proper storage is crucial to maintain chemical integrity and prevent accidental exposure.

- **Container:** Keep in the original, tightly sealed container.[9]
- **Environment:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[6]
- **Segregation:** Do not store with flammable materials or strong bases.
- **Access:** Store in a locked cabinet or area with restricted access.

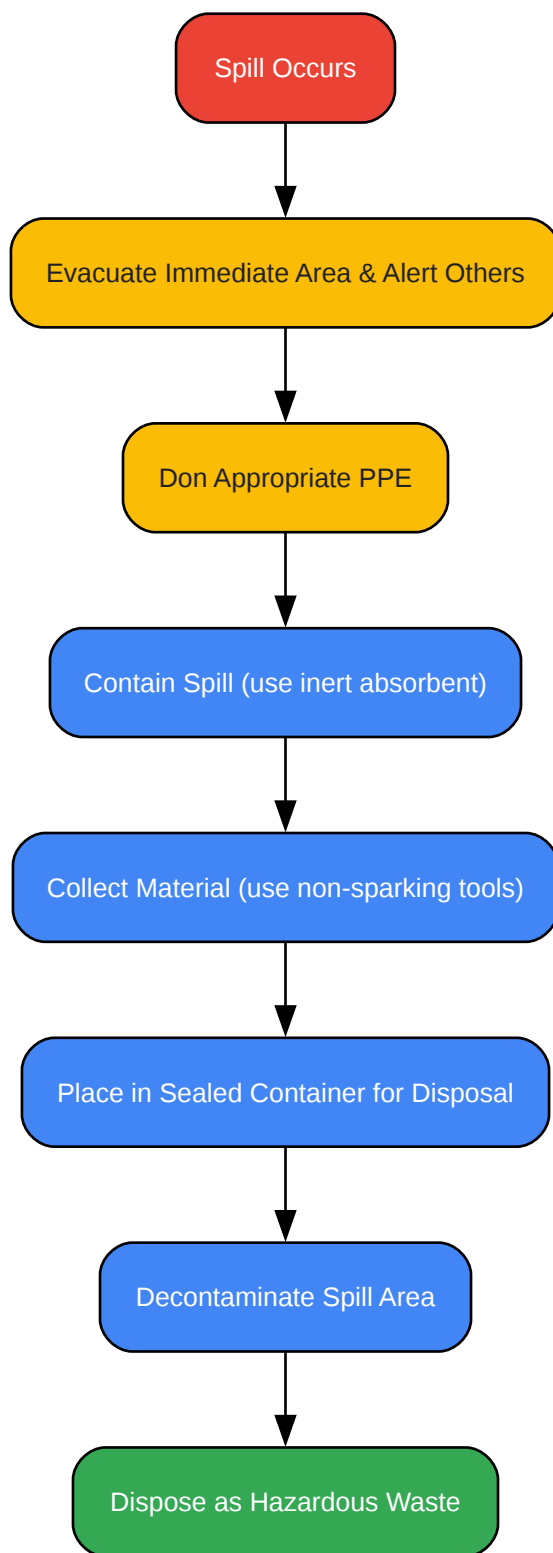
## Section 3: Emergency and First Aid Procedures

Rapid and correct response to an exposure or spill is critical.

### 3.1 First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[8][11]
Skin Contact	Immediately remove all contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[8][9]
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[8][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[8]

### 3.2 Spill and Accidental Release Management



[Click to download full resolution via product page](#)

Caption: Workflow for accidental release response.

### Key Steps for Spill Cleanup:

- **Personal Protection:** Do not attempt to clean a spill without the appropriate PPE as detailed in Section 2.1.
- **Ventilation:** Ensure the area is well-ventilated, but avoid actions that could cause the powder to become airborne.
- **Containment:** For a solid spill, carefully sweep up the material. For a solution, cover with an inert, non-combustible absorbent material like sand or vermiculite.[12]
- **Collection:** Use non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[8]
- **Environmental Precautions:** Prevent the material from entering drains or waterways.[8]

### 3.3 Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or alcohol-resistant foam.[6][8]
- **Specific Hazards:** Thermal decomposition can produce toxic and corrosive gases, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide, and hydrogen bromide.[6]
- **Protective Equipment:** Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[6]

## Section 4: Toxicological and Physical Properties

While specific toxicological studies on **2-Bromo-4-bromomethyl-1-nitro-benzene** are not readily available in public literature, data from closely related nitroaromatic and benzylic bromide compounds suggest the following profile.

### 4.1 Toxicological Profile Summary

- **Acute Effects:** As established, the primary acute effects are severe irritation and burns to the skin, eyes, and respiratory tract. Harmful if swallowed.[6]

- **Chronic Effects:** Prolonged or repeated exposure may cause damage to organs.[6][11] Nitroaromatic compounds as a class have been associated with potential damage to the liver and blood (e.g., methemoglobinemia).
- **Carcinogenicity & Mutagenicity:** There is no specific data to classify this compound as a carcinogen or mutagen.[13][14]

## 4.2 Physical and Chemical Properties

Property	Value	Source
Appearance	Pale-yellow to yellow-brown solid.	
Molecular Formula	C <sub>7</sub> H <sub>5</sub> Br <sub>2</sub> NO <sub>2</sub>	[3][4][5]
Molecular Weight	~294.93 g/mol	[3][4][5]
Melting Point	Data not consistently available for this specific isomer. Related compounds like 1-Bromo-4-nitrobenzene melt at 125-127 °C.	[11]
Solubility	Expected to be poorly soluble in water, soluble in organic solvents like dichloromethane and ethyl acetate.	General chemical principles

## Section 5: Disposal and Final Considerations

### 5.1 Waste Disposal

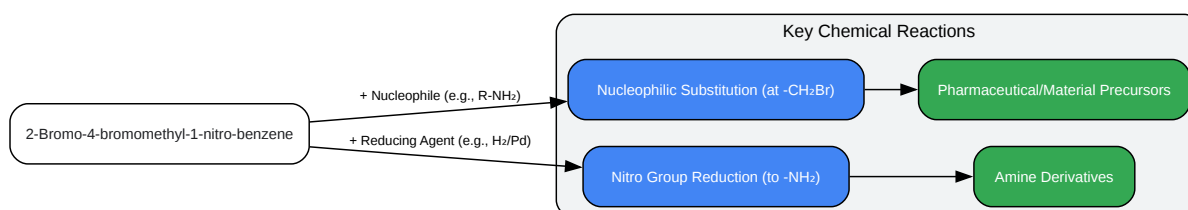
All waste containing this chemical, including contaminated PPE and spill cleanup materials, must be treated as hazardous waste.

- **Procedure:** Dispose of waste in accordance with local, state, and federal regulations. It should be handled by a licensed professional waste disposal service.[8]

- Method: Chemical incineration with an afterburner and scrubber is a common method for halogenated organic waste.

## 5.2 Synthesis and Reactivity Context

Understanding the compound's role in synthesis provides context for its handling. It is typically synthesized via the bromination of a nitrotoluene precursor.[1] Its utility stems from the reactivity of its functional groups.



[Click to download full resolution via product page](#)

Caption: Key synthetic transformations of the title compound.[1]

This reactivity underscores the need for careful handling, as unintended reactions with biological nucleophiles are the basis of its toxicity.

## Conclusion

**2-Bromo-4-bromomethyl-1-nitro-benzene** and its isomers are potent chemical intermediates whose utility is matched by their significant hazards. A thorough understanding of their reactivity, coupled with strict adherence to safety protocols, is paramount. The core principles of risk mitigation—containment within a fume hood, use of appropriate PPE, and preparedness for emergencies—form the foundation of safe laboratory practice when working with this class of compounds. Always consult the specific Safety Data Sheet provided by the supplier for the exact material in use.

## References

- PubChem. (n.d.). 2-Bromo-1-(bromomethyl)-4-nitrobenzene. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2-Bromo-4-methyl-1-nitrobenzene. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- New Jersey Department of Health. (2008, November). Hazardous Substance Fact Sheet: Bromobenzene. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4-Bromo-2-(bromomethyl)-1-nitrobenzene. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Thermo Fisher Scientific. (2025, September 15). Safety Data Sheet: 1-(2-Bromoethyl)-4-nitrobenzene. Retrieved from [\[Link\]](#)
- CP Lab Safety. (n.d.). 4-Bromo-2-(bromomethyl)-1-nitrobenzene, min 97%, 1 gram. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Benzene, 2-bromo-1-methyl-4-nitro-. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (2025, October 15). 4-Bromo-1-(bromomethyl)-2-nitrobenzene - Hazard. Retrieved from [\[Link\]](#)
- Thermo Fisher Scientific. (2014, November 10). Safety Data Sheet: 1-Bromo-4-nitrobenzene. Retrieved from [\[Link\]](#)
- Novachem. (2024, February 14). 1-Bromo-4-nitrobenzene Safety Data Sheet. Retrieved from [\[Link\]](#)

### ***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- [1. Buy 2-Bromo-4-bromomethyl-1-nitro-benzene | 142906-81-8 \[smolecule.com\]](#)
- [2. chemimpex.com \[chemimpex.com\]](#)
- [3. 2-Bromo-1-\(bromomethyl\)-4-nitrobenzene | C7H5Br2NO2 | CID 14644718 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. 4-Bromo-2-\(bromomethyl\)-1-nitrobenzene | C7H5Br2NO2 | CID 21780864 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. calpaclab.com \[calpaclab.com\]](#)
- [6. fishersci.com \[fishersci.com\]](#)
- [7. 2-Bromo-4-methyl-1-nitrobenzene | C7H6BrNO2 | CID 8167038 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. echemi.com \[echemi.com\]](#)
- [9. assets.thermofisher.cn \[assets.thermofisher.cn\]](#)
- [10. fishersci.com \[fishersci.com\]](#)
- [11. assets.thermofisher.cn \[assets.thermofisher.cn\]](#)
- [12. nj.gov \[nj.gov\]](#)
- [13. cdn isotopes.com \[cdn isotopes.com\]](#)
- [14. cdn isotopes.com \[cdn isotopes.com\]](#)
- To cite this document: BenchChem. [Introduction: Navigating the Complexities of a Versatile Reagent]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1372899/docs#introduction-navigating-the-complexities-of-a-versatile-reagent\]](https://www.benchchem.com/product/b1372899/docs#introduction-navigating-the-complexities-of-a-versatile-reagent)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)